

VTP50469 fumarate stability and storage best practices

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Compound of Interest

Compound Name: VTP50469 fumarate

Cat. No.: B15568847

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VTP50469 Fumarate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage best practices for **VTP50469 fumarate**. Below you will find troubleshooting guides and frequently asked questions to support your experimental success.

Frequently Asked Questions (FAQs)

1. What is the recommended way to store **VTP50469 fumarate** powder?

VTP50469 fumarate as a solid powder should be stored at -20°C for long-term stability, where it can be kept for up to three years.^[1] For shorter periods, storage at 4°C is acceptable for up to two years.^[2] It is crucial to keep the vial tightly sealed and protected from moisture and light.^[3]

2. How should I prepare and store stock solutions of **VTP50469 fumarate**?

It is recommended to prepare stock solutions in 100% fresh, moisture-free Dimethyl Sulfoxide (DMSO).^[1] Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[4] For optimal stability, store these aliquots at -80°C for up to two years or at -20°C for up to one year.^{[1][4]}

3. What is the best practice for preparing working solutions for in vitro experiments?

For in vitro assays, it is advisable to prepare fresh working solutions on the day of use from your frozen stock.^[5] If you need to make dilutions, use the appropriate cell culture medium or buffer for your specific experiment.

4. Are there established protocols for formulating **VTP50469 fumarate** for in vivo studies?

Yes, several formulations have been used for oral administration in animal models. It is recommended to prepare these formulations fresh on the day of use.^{[4][5]} If precipitation occurs during preparation, sonication or gentle heating can be used to aid dissolution.^{[4][5]} One common formulation involves suspending VTP50469 in a vehicle of 0.5% Natrosol with 1% Polysorbate-80, which can be stored at 4°C for up to one month.^[6] Other formulations using co-solvents like PEG300, Tween-80, and saline have also been described.^{[2][4][7]}

5. Is **VTP50469 fumarate** sensitive to light or pH changes?

While specific studies on the photostability and pH sensitivity of **VTP50469 fumarate** are not publicly available, general best practices for handling chemical compounds recommend protection from light.^[3] Therefore, it is advisable to store both the solid compound and its solutions in light-protecting containers or in the dark. Information regarding its stability at different pH values is not available.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	Solvent (DMSO) has absorbed moisture.	Use fresh, anhydrous DMSO to prepare a new stock solution. Ensure the DMSO vial is tightly sealed when not in use. [1]
Exceeded solubility limit.	VTP50469 is soluble in DMSO at concentrations up to 100 mg/mL, though sonication may be required. [1] [2] Ensure you are not exceeding this concentration.	
Inconsistent experimental results	Degradation of VTP50469 fumarate due to improper storage.	Always aliquot stock solutions to avoid multiple freeze-thaw cycles. Ensure that the storage temperatures and durations are within the recommended guidelines. Prepare working solutions fresh for each experiment. [5]
Incomplete dissolution in in vivo formulation.	Use sonication or gentle warming (e.g., a 37°C water bath) to ensure the compound is fully dissolved or uniformly suspended in the vehicle. [6] Prepare the formulation fresh on the day of the experiment. [4] [5]	
Low efficacy in in vivo studies	Poor oral bioavailability of the formulation.	Consider using a formulation known to improve solubility and absorption, such as those containing PEG300 and Tween-80. [2] [4] [7] VTP50469 has also been successfully administered when mixed into

rodent chow for long-term studies.

Stability and Storage Summary

Form	Storage Condition	Duration	Reference
Solid (Powder)	-20°C	≥ 4 years	[8]
4°C, sealed, away from moisture and light	Up to 2 years	[2][3]	
Solution in DMSO	-80°C	Up to 2 years	[1][4]
-20°C	Up to 1 year	[1][4]	
In vivo formulation (0.5% Natrosol + 1% Polysorbate-80)	4°C	Up to 1 month	[6]

Experimental Protocols

Preparation of VTP50469 Fumarate Stock Solution (10 mM in DMSO)

- Allow the **VTP50469 fumarate** vial to equilibrate to room temperature for at least one hour before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. The molecular weight of **VTP50469 fumarate** is 804.93 g/mol .[3]
- If needed, use a sonicator to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.
- Store the aliquots at -80°C or -20°C as per the recommended guidelines.

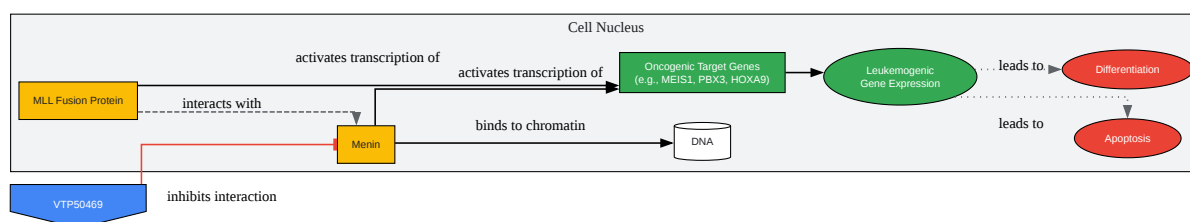
Preparation of VTP50469 Fumarate for Oral Gavage (in vivo)

This protocol is based on a formulation that has been used in preclinical studies.^[2]^[7]

- Prepare a stock solution of VTP50469 in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution.
- Sequentially add the other solvents. For example, for a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, add the DMSO stock, then PEG300, mix well, then add Tween-80, mix well, and finally add the saline.
- Ensure the final solution is clear. If not, sonication can be used to aid dissolution.
- This formulation should be prepared fresh on the day of administration.

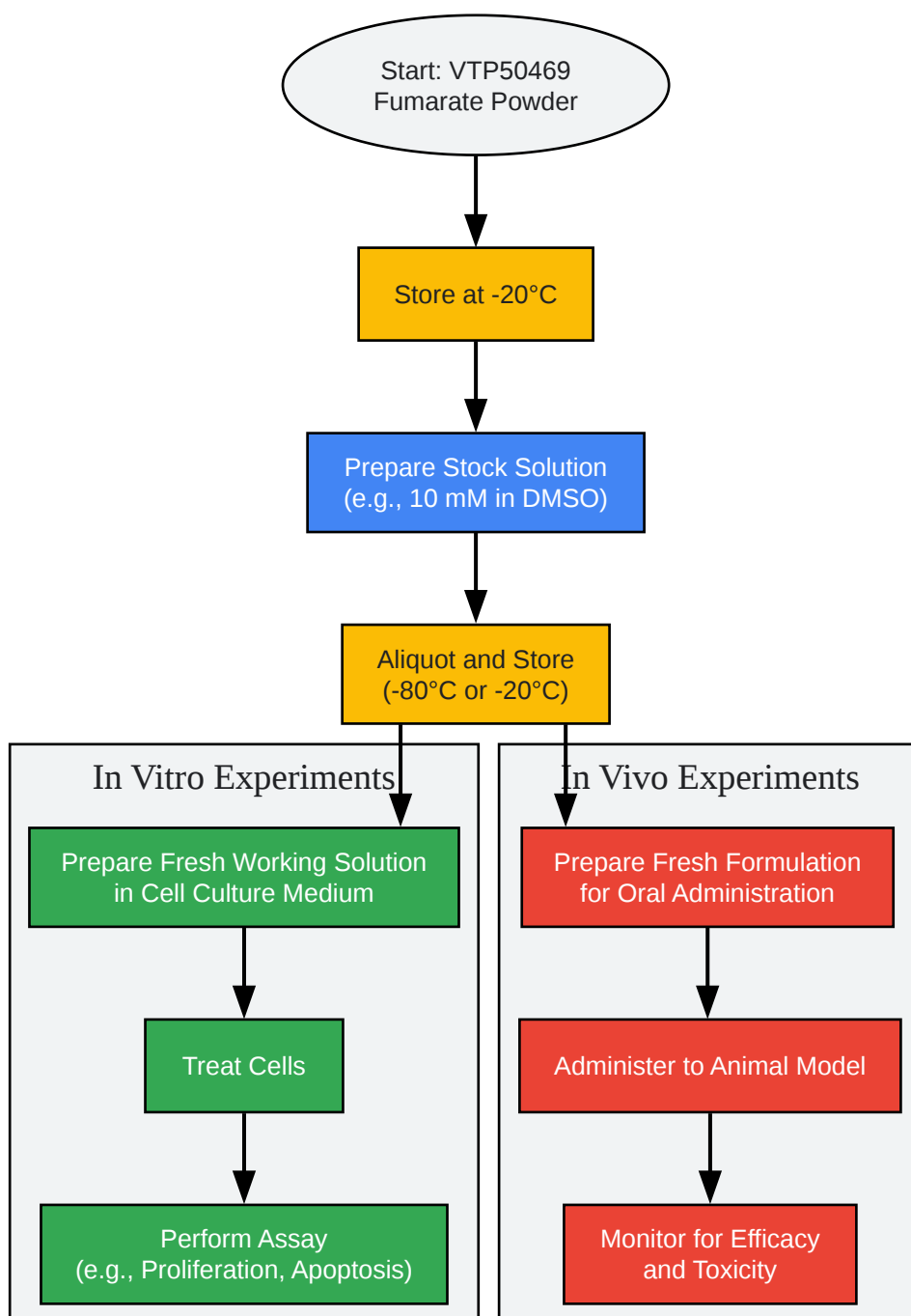
VTP50469 Signaling Pathway and Experimental Workflow

VTP50469 is a potent and selective inhibitor of the Menin-Mixed Lineage Leukemia (MLL) protein-protein interaction.^[5] In leukemias with MLL rearrangements, the MLL fusion protein forms a complex with Menin, which is crucial for the transcription of oncogenic genes.



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Caption: VTP50469 inhibits the Menin-MLL interaction, leading to decreased oncogene expression and induction of apoptosis and differentiation in leukemia cells.



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Caption: Recommended experimental workflow for the handling and use of **VTP50469 fumarate** in preclinical research.

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